

Investigating the Biological Pathways Affected by Sar405: A Technical Guide

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Compound of Interest

Compound Name: Sar405

Cat. No.: B15604722

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Abstract

Sar405 is a potent and highly selective, ATP-competitive inhibitor of the class III phosphoinositide 3-kinase (PI3K), vacuolar protein sorting 34 (Vps34).^{[1][2][3][4][5]} This technical guide provides an in-depth overview of the biological pathways modulated by **Sar405**, with a focus on its role in autophagy and endosomal trafficking. We present a compilation of quantitative data, detailed experimental protocols for key assays, and visual representations of the affected signaling pathways to serve as a comprehensive resource for researchers in oncology and cell biology.

Introduction to Sar405

Sar405 has emerged as a critical pharmacological tool for elucidating the multifaceted roles of Vps34 in cellular processes.^[2] As a first-in-class catalytic inhibitor of Vps34, **Sar405** offers high specificity, enabling the precise investigation of Vps34-mediated pathways without significant off-target effects on other PI3K classes or mTOR at effective concentrations.^{[1][2]} Its primary mechanisms of action include the potent inhibition of autophagy and the disruption of vesicle trafficking from late endosomes to lysosomes.^{[1][2][6][7]} These activities underscore its

therapeutic potential, particularly in oncology, where it can synergize with other anticancer agents like mTOR inhibitors.[\[4\]](#)[\[7\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative parameters of **Sar405** activity from various biochemical and cellular assays.

Table 1: Biochemical and Cellular Activity of **Sar405**

Parameter	Value	Assay System	Reference
Vps34 IC50	1 nM	Human recombinant Vps34 enzyme	[1] [2]
Vps34 Kd	1.5 nM	Biophysical binding assay	[2] [3] [4]
GFP-FYVE HeLa cells IC50	27 nM	On-target cellular activity	
Autophagosome Formation IC50 (AZD8055-induced)	42 nM	GFP-LC3 H1299 cells	[4] [6]
Starved HeLa cells IC50 (GFP-LC3)	419 nM	Autophagy inhibition	[3] [4]

Table 2: Kinase Selectivity of **Sar405**

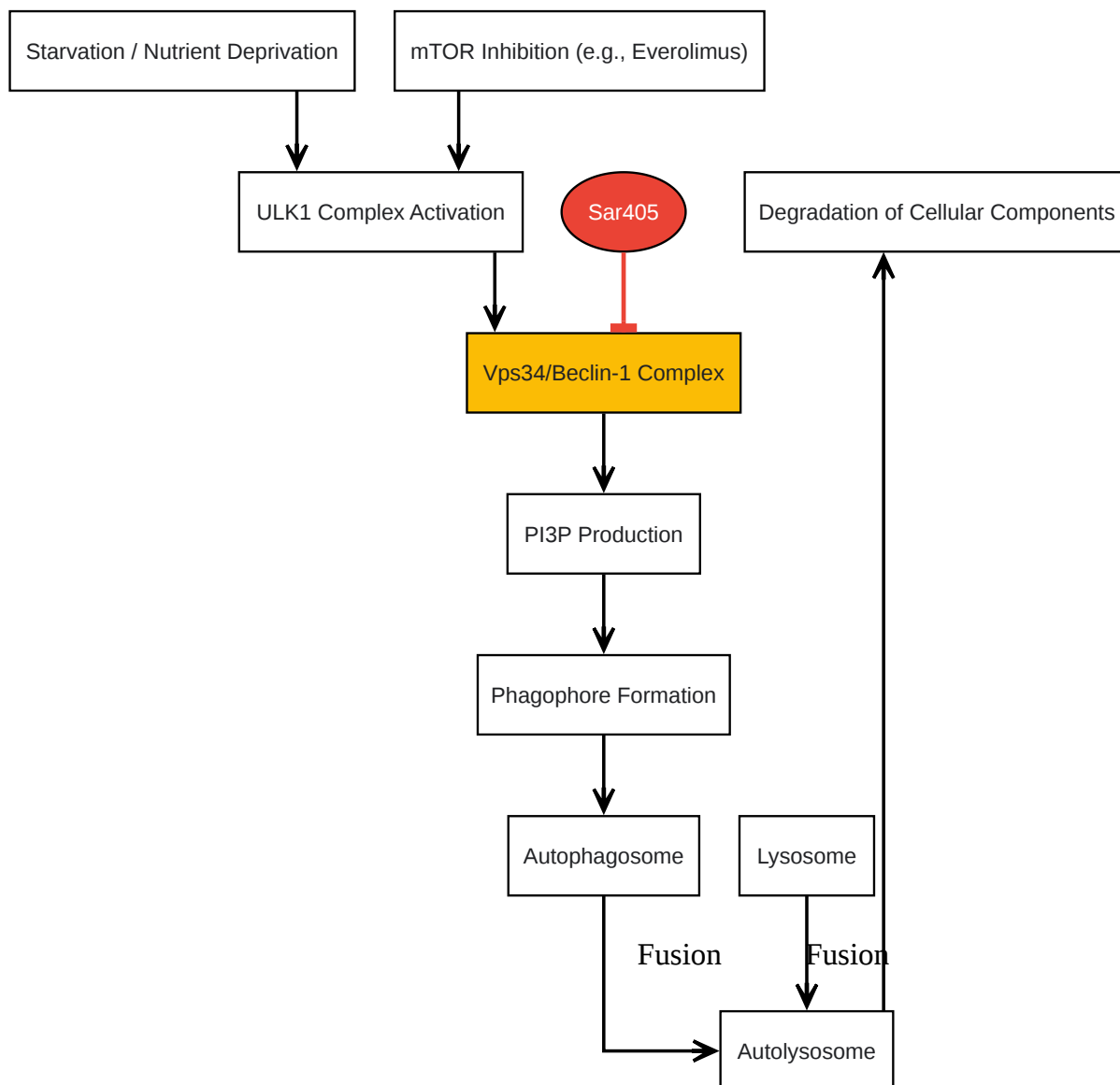
Kinase	Inhibition at 1 μ M Sar405	Cell Line	Reference
Vps34	>94%	Jurkat cell lysate	[8]
Class I PI3K α	39%	Jurkat cell lysate	[8]
Class I PI3K β	68%	Jurkat cell lysate	[8]
Class I PI3K δ	63%	Jurkat cell lysate	[8]
mTOR	Not active up to 10 μ M	PC3 cells	[1][2]
Akt phosphorylation	Not affected up to 10 μ M	PC3 cells	[1][2]

Core Signaling Pathways Affected by Sar405

Sar405 primarily impacts two interconnected cellular processes: autophagy and endosomal trafficking. Both are critically dependent on the production of phosphatidylinositol 3-phosphate (PI3P) by Vps34.

Inhibition of Autophagy

Autophagy is a catabolic process for the degradation of cellular components via the lysosome. Vps34 is a key initiator of autophagosome formation. **Sar405**, by inhibiting Vps34, blocks the production of PI3P, which is essential for the recruitment of autophagy-related proteins to the phagophore, the precursor to the autophagosome. This leads to a halt in the autophagic process at its initial stages.



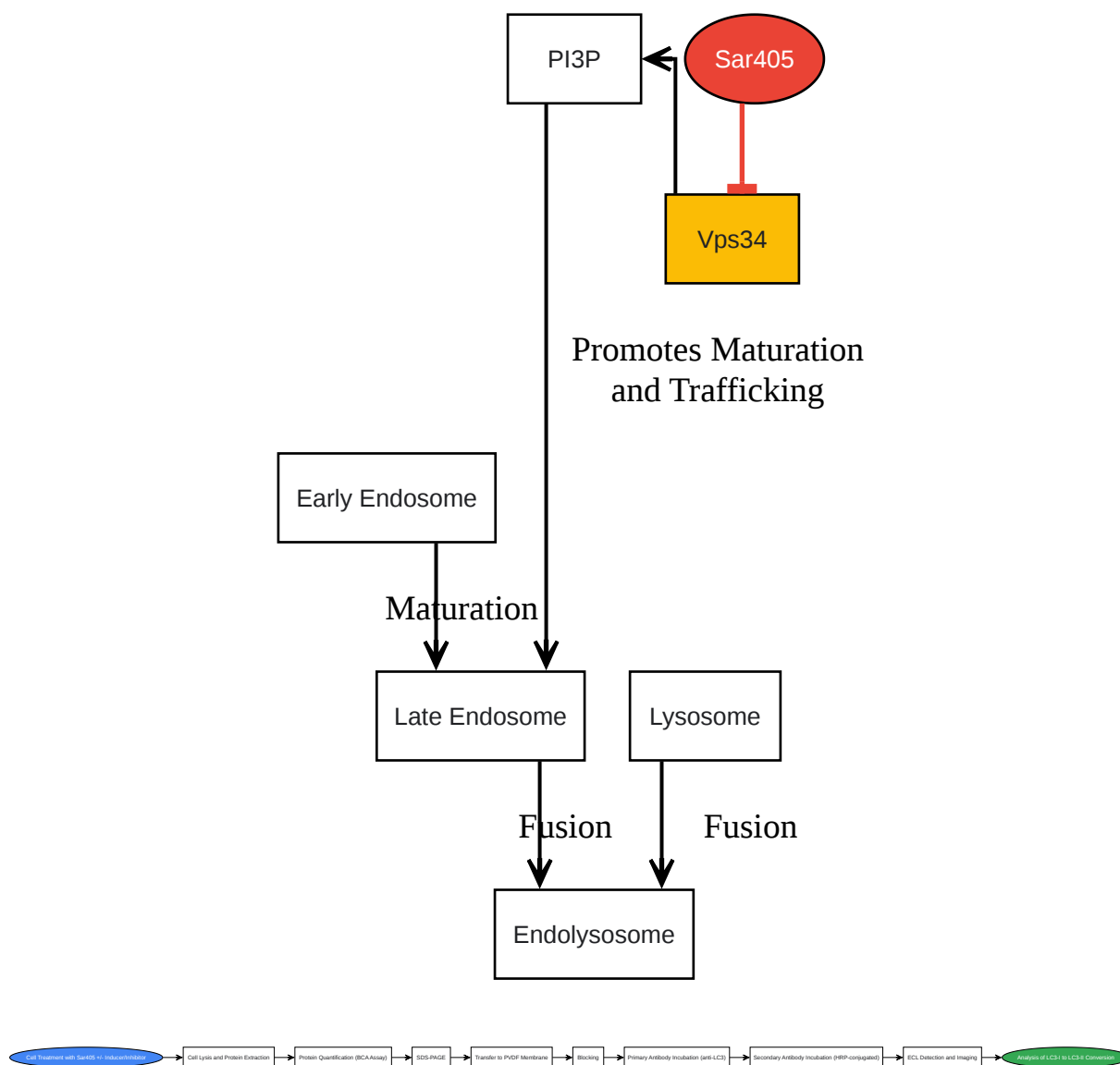
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Figure 1: Mechanism of Autophagy Inhibition by **Sar405**.

Disruption of Endosomal Trafficking

Vps34-generated PI3P is also crucial for the maturation of endosomes and their trafficking to lysosomes. By inhibiting Vps34, **Sar405** impairs the fusion of late endosomes with lysosomes,

leading to an accumulation of swollen late endosomes and lysosomes and a defect in the maturation of lysosomal enzymes such as cathepsin D.[2]



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